

Comparative Guide: Crystal Structure Analysis and Physicochemical Profiling of Thiazole Amine Salts

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Compound of Interest

Compound Name: [(2-Ethyl-1,3-thiazol-5-yl)methyl]
(methyl)amine
CAS No.: 1184195-56-9
Cat. No.: B1522818

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Executive Summary & Strategic Context

Thiazole amines are privileged scaffolds in medicinal chemistry, forming the core of essential drugs like Dasatinib (antineoplastic), Cefixime (antibiotic), and Famotidine (H2 antagonist). However, the free base forms of these heterocycles often suffer from poor aqueous solubility and limited thermal stability.

The Solution: Salt formation.^[1] By protonating the thiazole nitrogen or the exocyclic amine, researchers can modulate physicochemical properties.

The Challenge: Predicting whether a specific acid will form a salt or a co-crystal, and determining how that form affects the supramolecular architecture (packing efficiency).

This guide objectively compares the structural outcomes of reacting thiazole amines with various counter-ions, supported by crystallographic data and Hirshfeld surface analysis.

Comparative Landscape: Salt vs. Co-Crystal[2][3]

The fundamental decision in solid-state development is selecting the counter-ion. The choice dictates the proton transfer location and the resulting supramolecular synthons.

The Proton Transfer Rule (The Metric)

The formation of a salt (ionic interaction) versus a co-crystal (neutral hydrogen bonding) is generally predicted by the difference in pKa between the protonated base and the acid (

).

- : Salt formation is highly probable.
- : Co-crystal formation is highly probable.
- : The "Grey Zone" – requires experimental validation (SC-XRD).

Case Study: 4-methylbenzo[d]thiazol-2-amine

Using data derived from recent crystallographic studies (e.g., Wang et al.), we compare the structural outcomes of reacting a representative thiazole amine with acids of varying strength.

Counter-Ion / Acid	pKa (Acid)		Resulting Solid Form	Protonation Site	Primary Synthons
Hydrochloric Acid	-6.3	> 10	Salt	Thiazole Ring N	Charge-assisted N–H...Cl
Nitric Acid	-1.4	> 6	Salt	Thiazole Ring N	Charge-assisted N–H...O
Picric Acid	0.38	~ 5	Salt	Thiazole Ring N	-stacking + H-bonds
3,5-Dinitrobenzoic	2.8	~ 2.5	Salt	Thiazole Ring N	Dimer
Fumaric Acid	3.03	~ 2.3	Co-Crystal	None (Neutral)	Neutral N–H...O

Key Insight: The thiazole ring nitrogen (

) is the preferred protonation site over the exocyclic amine (

) due to the resonance stabilization of the resulting cation. In the "Grey Zone" (e.g., Fumaric acid), the system may prefer a neutral co-crystal structure stabilized by strong hydrogen bond networks rather than forcing a proton transfer.

Structural Analysis & Supramolecular Synthons

Understanding the crystal packing is crucial for predicting stability. Thiazole salts do not pack randomly; they follow specific "supramolecular synthons."

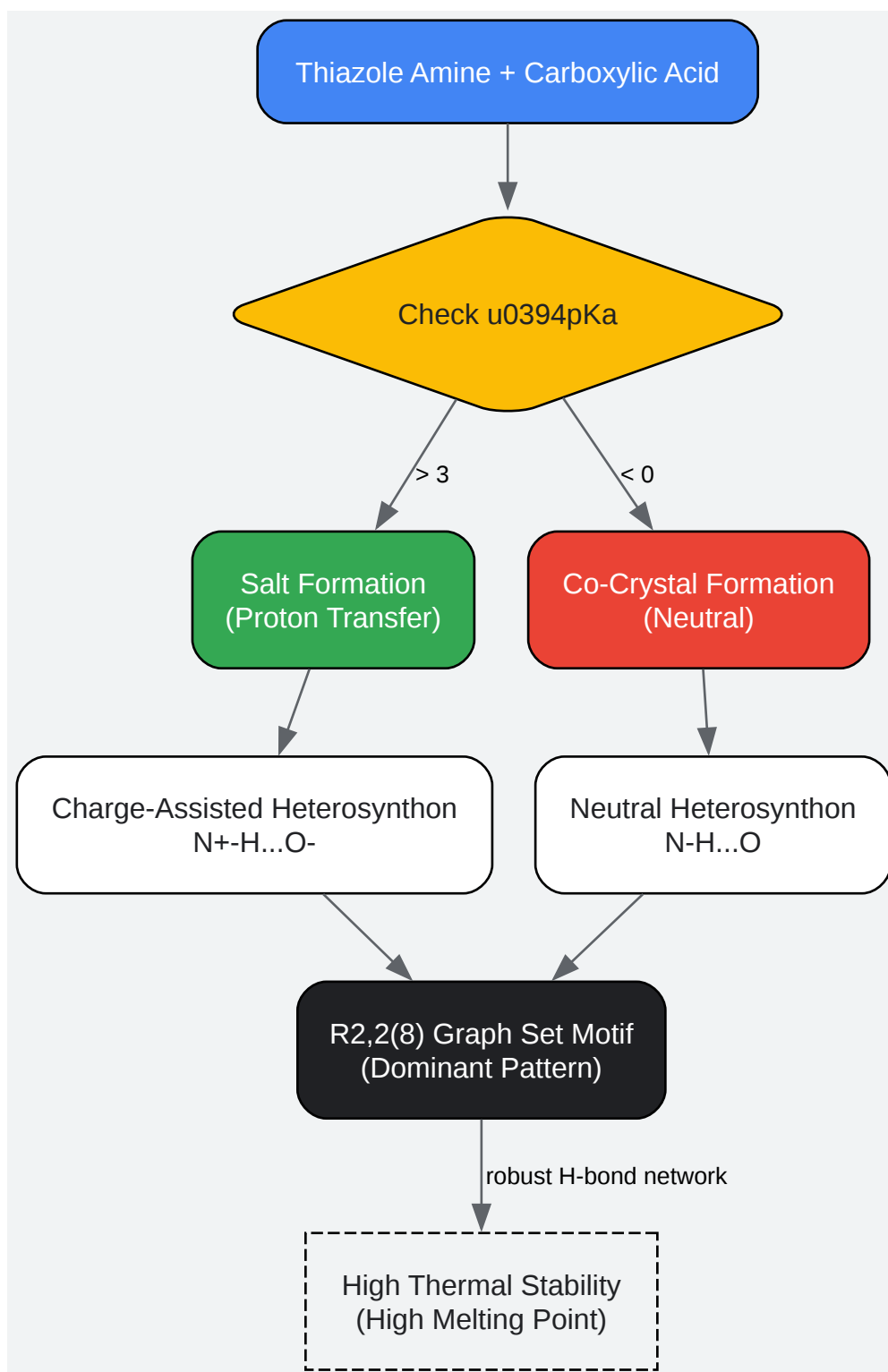
The Heterosynthon

The most robust motif observed in thiazole amine salts is the

graph set. This cyclic dimer forms between the carboxylate group of the counter-ion and the 2-aminothiazole moiety.

Diagram 1: Supramolecular Synthons Logic

The following diagram illustrates the competitive pathways between forming a Homosynthon (Self-association) vs. a Heterosynthon (Salt/Co-crystal).



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Caption: Decision tree for synthon formation. Both salts and co-crystals often converge on the stable

ring motif, contributing to lattice energy.

Hirshfeld Surface Analysis

To objectively compare interactions beyond simple bond lengths, we employ Hirshfeld Surface Analysis.^{[2][3]}

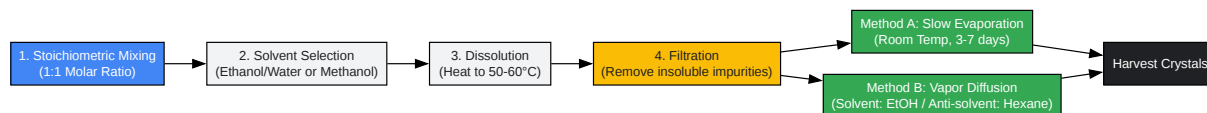
- Mapping:
 - Red Spots: Indicate strong hydrogen bonds (shorter than van der Waals radii). In thiazole salts, these appear at the interface.
 - White Regions: Contact distances equal to vdW radii.
 - Blue Regions: No close contacts.
- Fingerprint Plots:
 - Spikes: Sharp spikes at the bottom left of the plot are characteristic of strong H-bonds (H...O interactions).
 - Central Area: Diffuse regions often indicate stacking between thiazole rings, crucial for the stability of planar salts (e.g., Picrates).

Experimental Protocols

Synthesis and Crystallization Workflow

Achieving single crystals suitable for XRD requires a controlled reduction in solubility.

Diagram 2: Crystallization Protocol



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Caption: Dual-pathway protocol for growing diffraction-quality thiazole salt crystals.

Protocol: Slow Evaporation (Standard)

- Preparation: Dissolve 0.1 mmol of the thiazole amine and 0.1 mmol of the acid in 10 mL of absolute ethanol.
- Heating: Warm the mixture to 60°C with stirring for 30 minutes to ensure complete homogeneity.
- Filtration: Filter the warm solution through a 0.45 μm PTFE syringe filter into a clean glass vial.
- Growth: Cover the vial with Parafilm and poke 3-4 small holes to control evaporation rate. Store in a vibration-free environment at 20°C.
- Observation: Crystals typically appear within 3–5 days.

Validation: Salt vs. Co-Crystal Check

Before XRD, perform a quick FT-IR check:

- Salt: Look for the emergence of broad bands around 2400–2700 cm^{-1} (indicating stretch) and the shift of the carboxylate carbonyl () to a lower frequency (carboxylate ion).
- Co-Crystal: The carbonyl peak remains near 1700 cm^{-1} (neutral

).

References

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